

Application Notes and Protocols for Butanoyl PAF in Ethanol

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Compound of Interest

Compound Name: Butanoyl PAF

Cat. No.: B163694

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Introduction

Butanoyl Platelet-Activating Factor (**Butanoyl PAF**) is a bioactive lipid, an analog of the potent inflammatory mediator, Platelet-Activating Factor (PAF). It is an important signaling molecule present in oxidized low-density lipoprotein (oxLDL) and is implicated in various physiological and pathological processes, including inflammation, immune responses, and cardiovascular disease. **Butanoyl PAF** exerts its effects through binding to the PAF receptor (PAFR), a G-protein coupled receptor, and also acts as a ligand for the peroxisome proliferator-activated receptor-gamma (PPAR γ), a nuclear receptor that regulates gene expression related to lipid metabolism and inflammation.

These application notes provide a detailed protocol for the proper dissolution and handling of **Butanoyl PAF** in ethanol, a common solvent for this lipid, to ensure its stability and efficacy in experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Butanoyl PAF**.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₅₈ NO ₇ P	--INVALID-LINK--
Molecular Weight	551.7 g/mol	--INVALID-LINK--
Solubility in Ethanol	30 mg/mL	--INVALID-LINK--
Recommended Storage	-20°C	--INVALID-LINK--
Stability in Ethanol	≥ 2 years at -20°C	--INVALID-LINK--

Experimental Protocols

Protocol 1: Preparation of a Butanoyl PAF Stock Solution in Ethanol

This protocol describes the preparation of a 10 mg/mL stock solution of **Butanoyl PAF** in ethanol.

Materials:

- **Butanoyl PAF** (solid form)
- Anhydrous ethanol (200 proof, molecular biology grade)
- Sterile, amber glass vials with PTFE-lined caps
- Calibrated analytical balance
- Sterile glass pipettes or syringes
- Vortex mixer
- Argon or nitrogen gas (optional, for long-term storage)

Procedure:

- **Equilibration:** Allow the vial of solid **Butanoyl PAF** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture.

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **Butanoyl PAF**. For a 10 mg/mL stock solution, weigh 10 mg of the solid.
- **Dissolution:**
 - Aseptically add the appropriate volume of anhydrous ethanol to the vial containing the weighed **Butanoyl PAF**. To prepare a 10 mg/mL solution, add 1 mL of ethanol for every 10 mg of **Butanoyl PAF**.
 - Securely cap the vial.
- **Mixing:** Vortex the solution for 1-2 minutes until the **Butanoyl PAF** is completely dissolved. The solution should be clear and free of any particulates. Gentle warming to 37°C can aid in dissolution if necessary.
- **Storage:**
 - For short-term storage (up to one week), the stock solution can be stored at -20°C.
 - For long-term storage, it is recommended to overlay the solution with an inert gas (argon or nitrogen) before capping to minimize oxidation. Store at -20°C for up to two years.
 - Avoid repeated freeze-thaw cycles. It is advisable to aliquot the stock solution into smaller, single-use vials.

Protocol 2: Preparation of Working Dilutions

This protocol outlines the preparation of working solutions from the 10 mg/mL stock solution.

Materials:

- **Butanoyl PAF** stock solution (10 mg/mL in ethanol)
- Anhydrous ethanol
- Sterile microcentrifuge tubes or glass vials

Procedure:

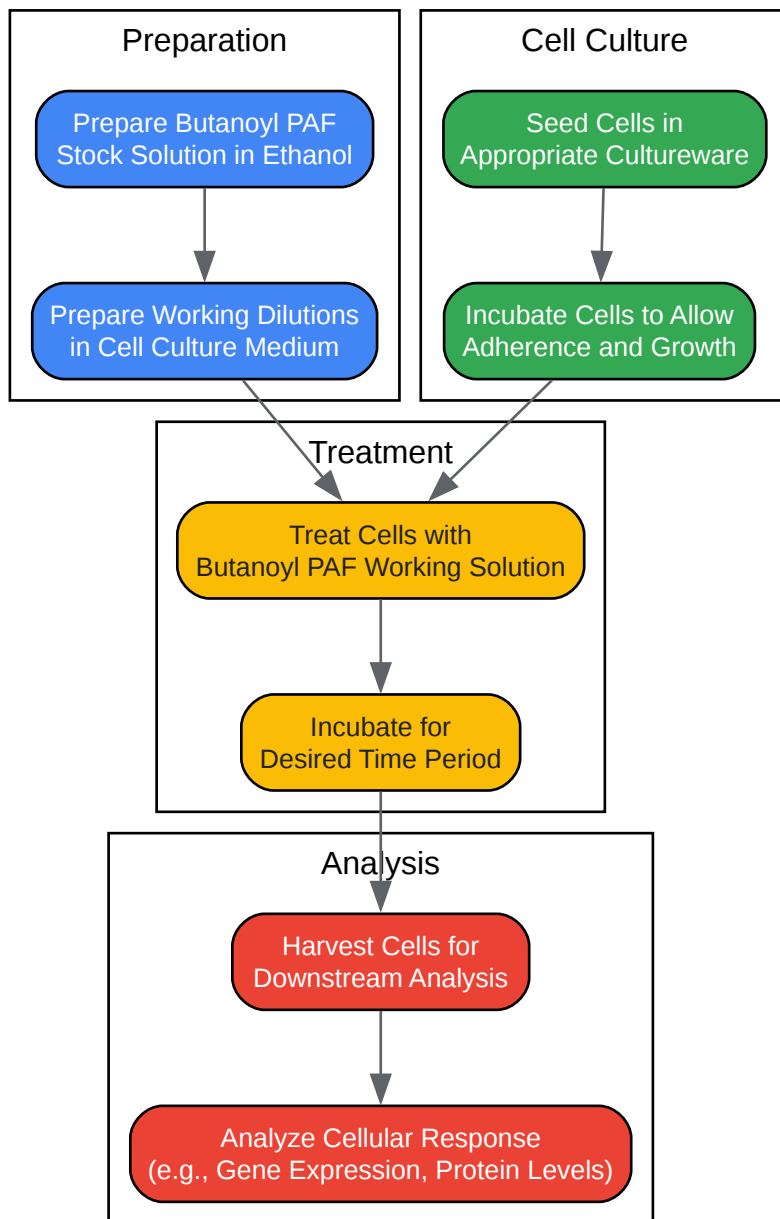
- Perform serial dilutions to achieve the desired final concentration.
- For a 1:10 dilution, add 10 μ L of the stock solution to 90 μ L of anhydrous ethanol.
- For a 1:100 dilution, add 10 μ L of the 1:10 diluted solution to 90 μ L of anhydrous ethanol.
- Vortex briefly after each dilution step to ensure thorough mixing.
- Prepare fresh working dilutions for each experiment to ensure accuracy.

Signaling Pathways and Experimental Workflows

Experimental Workflow for Cell-Based Assays

The following diagram illustrates a typical workflow for treating cells with **Butanoyl PAF**.

Experimental Workflow: Cell Treatment with Butanoyl PAF



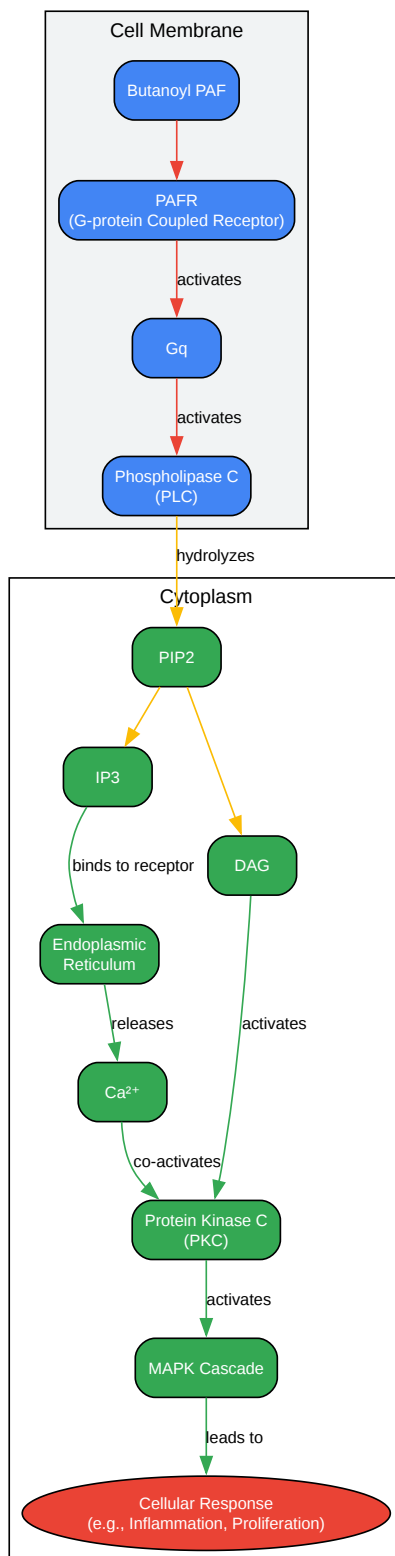
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Caption: A typical workflow for treating cultured cells with **Butanoyl PAF**.

Butanoyl PAF Signaling through the PAF Receptor

Butanoyl PAF activates the PAF receptor (PAFR), a G-protein coupled receptor, initiating a cascade of intracellular signaling events.

Butanoyl PAF Signaling via the PAF Receptor (PAFR)

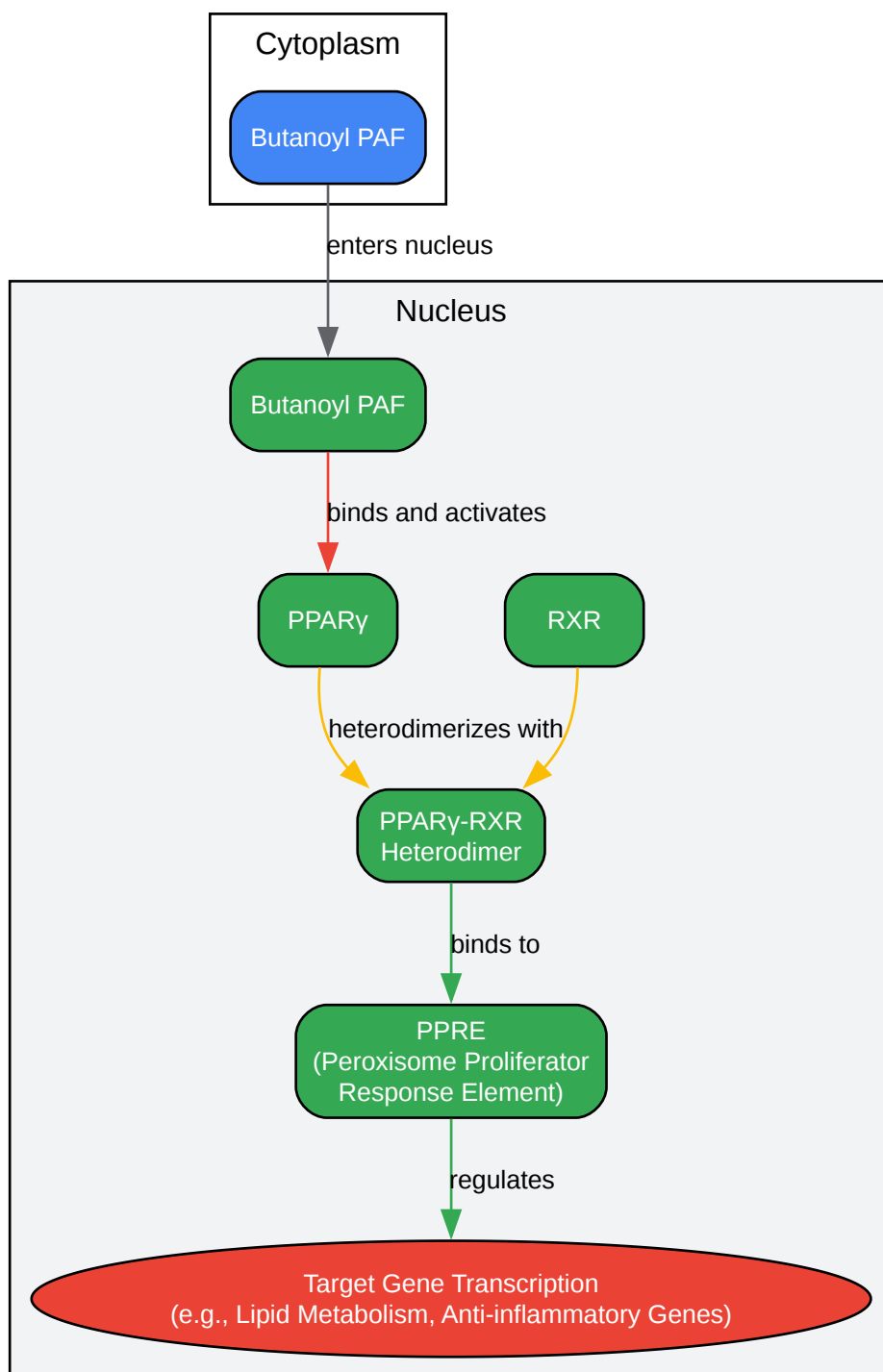
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Caption: **Butanoyl PAF** activates the PAFR, leading to downstream signaling cascades.

Butanoyl PAF Signaling through PPAR γ

Butanoyl PAF can also enter the cell and act as a ligand for the nuclear receptor PPAR γ , modulating the expression of genes involved in metabolism and inflammation.

Butanoyl PAF Signaling via PPAR γ



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Caption: **Butanoyl PAF** activates PPAR γ to regulate gene expression.

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